

Reglone (Diquat Dibromide): A Technical Guide to Laboratory Safety and Disposal

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Compound of Interest

| | |
|----------------|---------|
| Compound Name: | Reglone |
| Cat. No.: | B022050 |

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Reglone** (active ingredient: diquat dibromide) in a laboratory setting. Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Reglone**?

A1: **Reglone** is a toxic substance with several key hazards. It is harmful if swallowed and toxic if inhaled.^{[1][2][3]} It can cause moderate to serious eye irritation and may cause skin irritation upon prolonged contact.^{[1][4][5]} A significant hazard is its reactivity with certain metals, particularly aluminum, which can produce flammable and explosive hydrogen gas.^{[1][2][5]} Prolonged or repeated exposure may cause damage to organs.^{[3][6]}

Q2: What personal protective equipment (PPE) is mandatory when handling **Reglone**?

A2: A comprehensive suite of PPE is required to minimize exposure risk. This includes coveralls worn over a short-sleeved shirt and shorts, waterproof gloves (such as nitrile or butyl rubber), chemical-resistant footwear with socks, and protective eyewear like chemical splash goggles.^{[1][7]} For tasks with a risk of overhead exposure, chemical-resistant headgear is necessary.^[7] When mixing, loading, or cleaning equipment, a chemical-resistant apron and a face shield are also required.^[7]

Q3: How should I properly store **Reglone** in the laboratory?

A3: **Reglone** should be stored in its original, tightly closed container in a well-ventilated, cool, dry, and secure area, out of reach of children and animals.[1][3][8][9] It is crucial to store it away from food, beverages, and animal feed.[1][3][8] Due to its corrosive nature towards certain metals, **Reglone** must not be stored in containers or systems made of aluminum or having aluminum fittings.[1][2][5] Recommended storage containers are plastic, plastic-lined steel, stainless steel, or fiberglass.[1][9][10] Storage temperatures should be kept above 32°F (0°C).[11]

Q4: What should I do in case of a **Reglone** spill?

A4: In the event of a spill, the primary objectives are to control, contain, and clean it up.[12][13] First, ensure all personnel are wearing the appropriate PPE.[5] Control the source of the spill to prevent further leakage.[1][12] Contain the spill using absorbent, non-combustible materials like sand, earth, vermiculite, or kitty litter.[12][14] Do not use sawdust, especially if the pesticide is a strong oxidizer.[12] Once absorbed, the material should be swept or scooped into a compatible, sealable disposal container.[1][14] The spill area should then be decontaminated.[12][13]

Q5: How do I dispose of **Reglone** waste and empty containers?

A5: **Reglone** waste is considered toxic and hazardous, and its disposal is regulated by federal, state, and local laws.[11] Improper disposal is a violation of the law.[11] Waste from spills or unused product should be placed in a labeled, sealed container and disposed of through a licensed hazardous waste disposal facility.[5][15] Do not contaminate water, food, or feed with the waste.[11] Non-refillable containers should be triple-rinsed, with the rinsate added to the spray mixture, and then punctured to prevent reuse before disposal in a sanitary landfill or by other approved procedures.[11]

Troubleshooting Guide

| Issue | Possible Cause | Solution |
|--|---|---|
| Crystallization of Reglone solution | Storage at temperatures below 32°F (0°C).[11] | Warm the container to room temperature and agitate gently until the crystals are redissolved.[14] |
| Reduced efficacy of diluted Reglone solution | Use of dirty or muddy water for dilution.[11] | Always use clean water for dilutions to ensure optimal performance.[11] |
| Corrosion of storage container or equipment | Use of incompatible materials such as aluminum or mild steel.[1][3][5][8] | Immediately transfer the Reglone to a compatible container (plastic, plastic-lined steel, stainless steel, or fiberglass).[1][9][10] Inspect and replace any incompatible equipment fittings. |

Experimental Protocols

Protocol 1: Small-Scale Spill Decontamination

Objective: To safely clean and decontaminate a small liquid **Reglone** spill on a non-porous laboratory surface.

Materials:

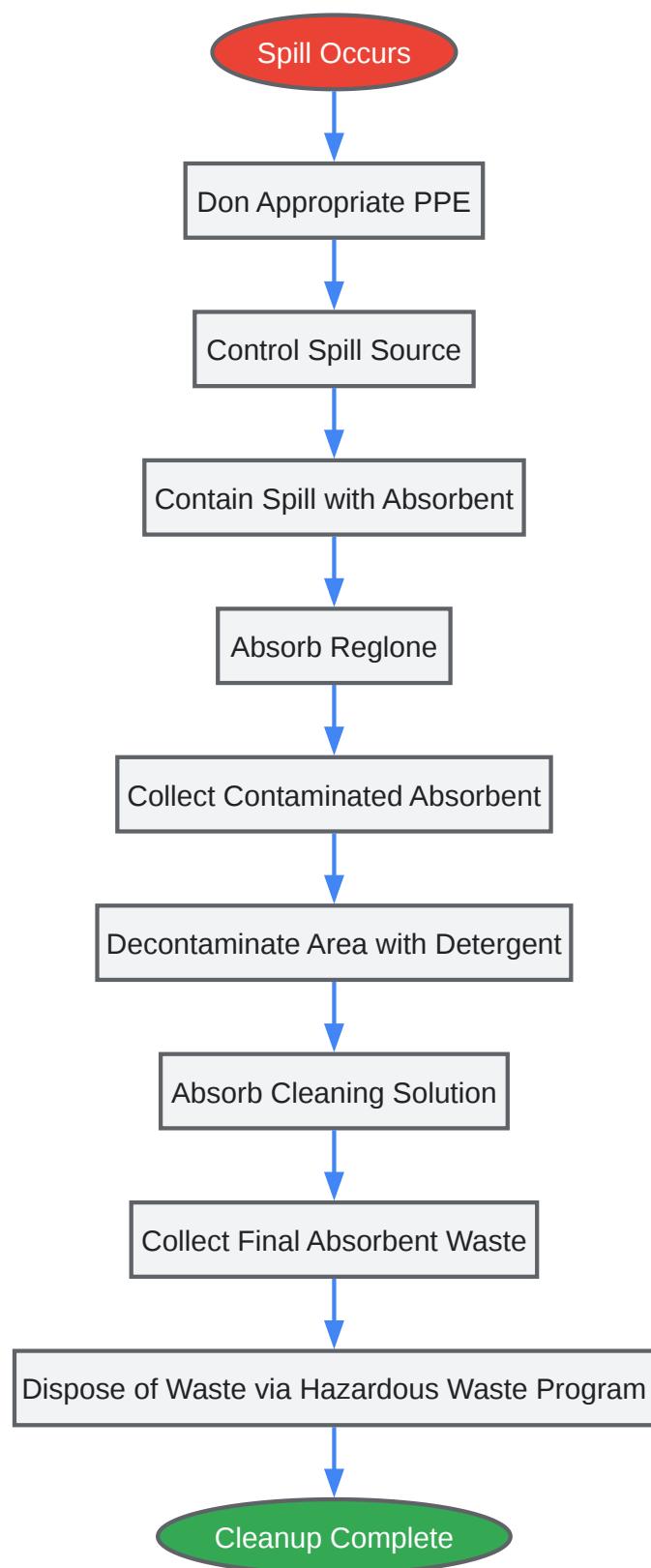
- Personal Protective Equipment (as specified in the PPE section)
- Inert absorbent material (e.g., vermiculite, sand, kitty litter)[12][14]
- Heavy-duty plastic bags or a sealable, compatible waste container[12][14]
- Hard water detergent (e.g., commercial products like Tide, Joy, Spic and Span)[1]
- Scrub brush[14]
- Additional absorbent material[1]

- Waste labels

Procedure:

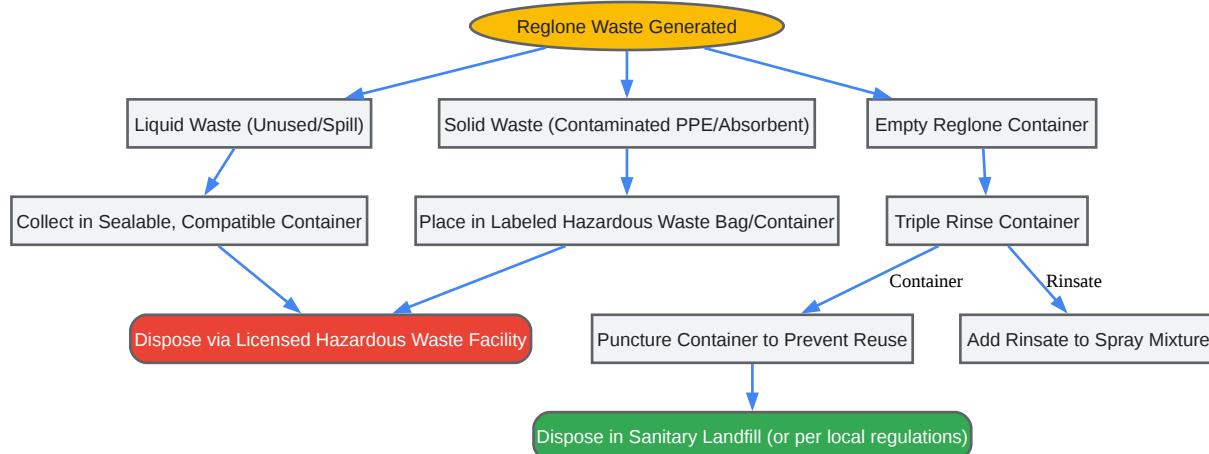
- Control and Contain: Immediately control the source of the spill. Surround the spill with absorbent material to prevent it from spreading.[12]
- Absorb: Cover the entire spill with the absorbent material.[1] Allow it to fully absorb the liquid.
- Collect Waste: Carefully scoop or sweep the absorbed material into a heavy-duty plastic bag or a designated waste container.[12][14][16]
- Initial Wash: Apply a solution of hard water detergent and a small amount of water to the spill area.[1][14]
- Scrub: Use a stiff brush to scrub the area thoroughly.[14] Let the detergent solution stand for approximately 30 minutes.[14]
- Second Absorption: Use fresh absorbent material to soak up the cleaning solution.[1][12]
- Final Waste Collection: Place the contaminated absorbent material into the waste container. [1]
- Rinse: Thoroughly rinse the area with clean water.[16] Collect the rinse water with absorbent material and add it to the waste container.
- Dispose: Seal and label the waste container with its contents and the date.[15][16] Arrange for disposal through your institution's hazardous waste program.[15]
- Decontaminate PPE: Wash the outside of gloves before removing them. All PPE should be thoroughly cleaned according to institutional guidelines after use.[11][13]

Visual Workflows and Pathways



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Caption: Workflow for **Reglone** spill cleanup in a laboratory.

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Caption: Decision tree for the disposal of **Reglone** waste.

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References

- 1. assets.syngenta-us.com [assets.syngenta-us.com]
- 2. kernred.co.kern.ca.us [kernred.co.kern.ca.us]
- 3. assets.syngenta.ca [assets.syngenta.ca]
- 4. amgrowcorporate.net.au [amgrowcorporate.net.au]

- 5. assets.syngenta.ca [assets.syngenta.ca]
- 6. syngenta.co.za [syngenta.co.za]
- 7. Reglone - Herbicide Product & Label Information | Syngenta US [syngenta-us.com]
- 8. assets.greenbook.net [assets.greenbook.net]
- 9. adama.com [adama.com]
- 10. storageatlasengagepdcus.blob.core.windows.net
[storageatlasengagepdcus.blob.core.windows.net]
- 11. assets.greenbook.net [assets.greenbook.net]
- 12. weld.gov [weld.gov]
- 13. Managing Pesticide Spills (G2038) [extensionpubs.unl.edu]
- 14. assets.syngenta.ca [assets.syngenta.ca]
- 15. m.youtube.com [m.youtube.com]
- 16. a-otc.com [a-otc.com]
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